

6-(Dimethylamino)pyridine-3-boronic acid

molecular weight and formula

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Compound of Interest

Compound Name: 6-(Dimethylamino)pyridine-3-boronic acid

Cat. No.: B1362075

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Technical Data Sheet: 6-(Dimethylamino)pyridine-3-boronic acid

This document provides core technical specifications for **6-(Dimethylamino)pyridine-3-boronic acid**, a compound of interest for researchers and professionals in drug development and chemical synthesis.

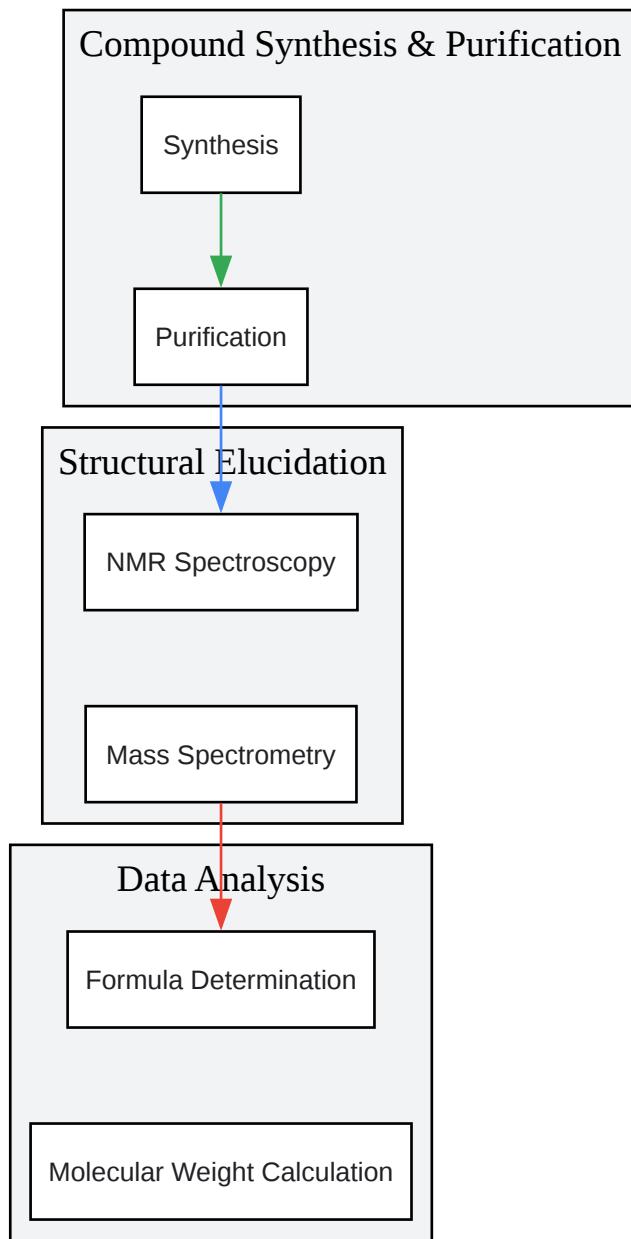
Physicochemical Properties

The fundamental molecular properties of **6-(Dimethylamino)pyridine-3-boronic acid** are summarized below.

Property	Value
Molecular Formula	C7H11BN2O2 [1] [2] [3] [4]
Molecular Weight	165.99 g/mol [1] [4]
IUPAC Name	[6-(dimethylamino)-3-pyridinyl]boronic acid [1] [4]
CAS Number	579525-46-5 [1] [3]

Compound Identification Workflow

The following diagram illustrates a typical workflow for the identification and characterization of a chemical compound like **6-(Dimethylamino)pyridine-3-boronic acid**.



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Caption: Workflow for Compound Identification.

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References

- 1. 6-(Dimethylamino)pyridine-3-boronic acid | C7H11BN2O2 | CID 2763271 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. PubChemLite - 6-(dimethylamino)pyridine-3-boronic acid (C7H11BN2O2) [pubchemlite.lcsb.uni.lu]
- 3. (6-(Dimethylamino)pyridin-3-yl)boronic acid - AbacipharmTech-Global Chemical supplier [abacipharma.com]
- 4. 6-(Dimethylamino)pyridine-3-boronic acid, TRC 500 mg | Buy Online | Toronto Research Chemicals | Fisher Scientific [fishersci.de]
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